

# A Comparative Analysis of Pigment Red 264 and Pigment Red 254

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## Compound of Interest

Compound Name: *Pigment Red 264*

Cat. No.: *B1384101*

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A detailed examination of two high-performance diketopyrrolo-pyrrole (DPP) pigments, **Pigment Red 264** and Pigment Red 254, reveals distinct characteristics that make them suitable for different applications within the coatings, plastics, and ink industries. While both belong to the same chemical class and offer exceptional durability, their coloristic and physical properties show notable differences.

Pigment Red 254, the first commercially available DPP pigment, presents a neutral to mid-shade red.[1][2] In contrast, **Pigment Red 264** is characterized by its bluish-red shade and higher transparency.[3][4] This difference in hue is a primary factor in their selection for specific color formulations.

Both pigments are renowned for their excellent lightfastness, weather resistance, and thermal stability, making them ideal for demanding applications such as automotive coatings and durable plastics.[4][5][6] However, subtle variations in these properties can influence their performance in specific formulations.

## Physicochemical Properties

A summary of the key physicochemical properties of **Pigment Red 264** and Pigment Red 254 is presented below.

Property	Pigment Red 264	Pigment Red 254
CI Name	Pigment Red 264	Pigment Red 254
CI Number	561300[7]	56110[8]
CAS Number	88949-33-1[7]	84632-65-5[8]
Chemical Class	Diketo-pyrrolo-pyrrole (DPP)[7]	Diketo-pyrrolo-pyrrole (DPP)[5][8]
Hue	Bluish Red[7][3]	Neutral, Bright Red[5][8]
Molecular Formula	C30H20N2O2[9]	C18H10Cl2N2O2[2]

## Performance Characteristics

The performance of these pigments in various applications is dictated by their fastness properties.

Performance Attribute	Pigment Red 264	Pigment Red 254
Lightfastness	Excellent[4][6]	8 (Excellent)[5][8]
Heat Resistance	Excellent, though can be reduced with TiO2[7][3]	Up to 300°C[5][8][10]
Migration Resistance	5 (Excellent) in soft PVC[7][3]	5 (Excellent)[5]
Solvent Resistance	Excellent[6]	Excellent[5][8]
Acid/Alkali Resistance	Not specified	5 (Excellent)[5][8]

## Experimental Protocols

Standardized testing methods are employed to evaluate the performance characteristics of these pigments.

**Lightfastness Testing:** Lightfastness is typically assessed using the Blue Wool Scale, where a rating of 8 signifies the highest level of lightfastness.[2] This involves exposing pigmented

samples to a controlled light source, such as a xenon arc lamp, that simulates natural sunlight. The degree of color change is then compared to a set of blue wool standards.

**Heat Stability Testing:** The heat stability of a pigment is determined by incorporating it into a polymer, such as high-density polyethylene (HDPE), and then subjecting the colored polymer to progressively higher temperatures for a specified duration, often 5 minutes.<sup>[5][8]</sup> The temperature at which a significant color change occurs is noted as the heat stability limit.

**Migration Resistance Testing:** Migration resistance is a critical property in plasticized PVC applications. This is evaluated by placing a colored PVC sample in contact with an uncolored PVC sample under pressure and heat. The degree to which the pigment transfers to the uncolored sample is then assessed visually and rated on a scale of 1 to 5, with 5 indicating no migration.<sup>[7][3]</sup>

## Applications

The distinct properties of **Pigment Red 264** and Pigment Red 254 lead to their use in a variety of applications.

**Pigment Red 264** is recommended for:

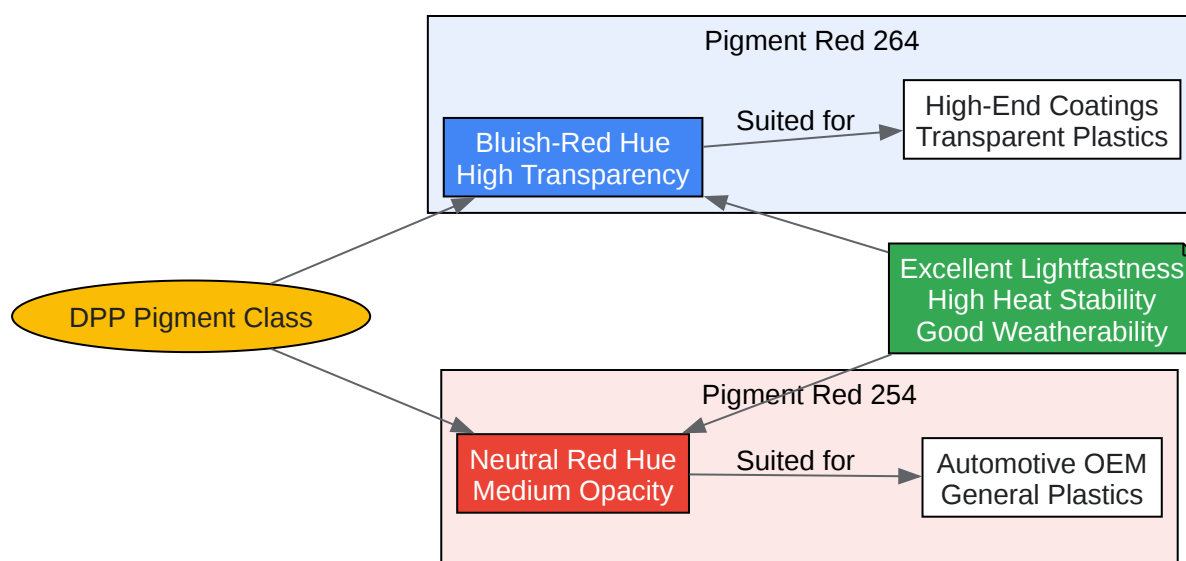
- High-end coatings, including automotive primers.<sup>[3][6]</sup>
- Plastics such as PVC, polyolefins, and engineering plastics where its bluish shade and transparency are desired.<sup>[7][3][11]</sup>
- High-quality industrial paints.<sup>[12]</sup>
- Packing inks.<sup>[12]</sup>

Pigment Red 254 is widely used in:

- Automotive paints, where its bright, neutral red and excellent weather fastness are highly valued.<sup>[5][8][13]</sup>
- A broad range of plastics, including PVC, PS, ABS, and polyolefins, due to its high heat stability.<sup>[1][5]</sup>

- High-grade printing inks, benefiting from its high tinting strength and good dispersibility.[5][8]
- Textile printing.[8][10]

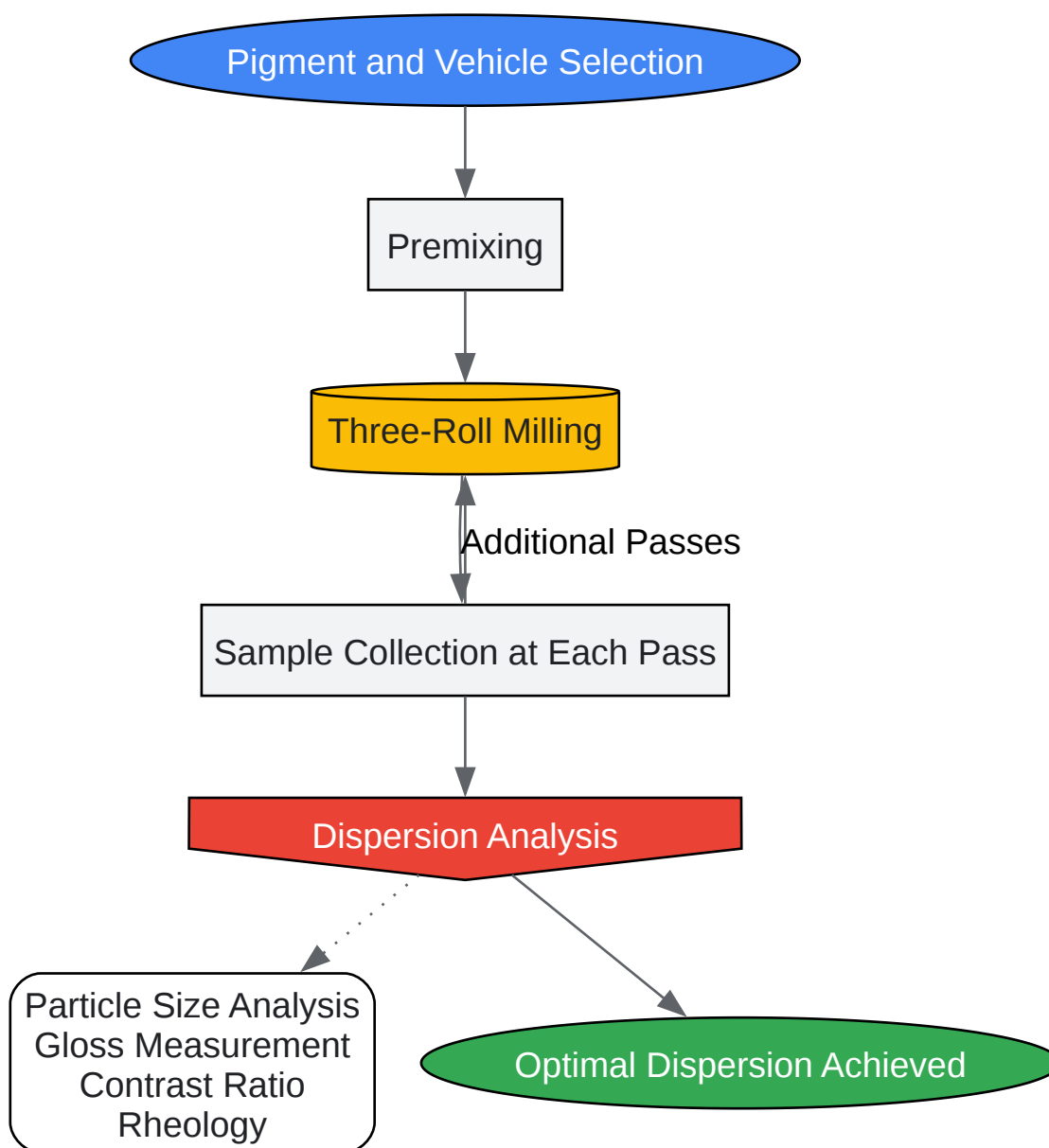
## Logical Relationship Diagram



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Caption: Comparative overview of **Pigment Red 264** and Pigment Red 254 properties and applications.

## Experimental Workflow for Pigment Dispersion Evaluation



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